

Material safety data sheet for 2-Butyl-2-ethyl-1,3-propanediol

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Compound of Interest

Compound Name: 2-Butyl-2-ethyl-1,3-propanediol

Cat. No.: B052112

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An In-depth Technical Guide to the Material Safety Data Sheet for **2-Butyl-2-ethyl-1,3-propanediol**

Identification

2-Butyl-2-ethyl-1,3-propanediol is a chemical compound with the CAS number 115-84-4.^[1] It is also known by its EINECS number, 204-111-7.^[1] The molecular formula for this compound is C₉H₂₀O₂.^[2] It is utilized in various industrial and commercial applications, including the synthesis of polyesters, polyurethanes, lubricants, and as an emollient in cosmetics.^{[3][4][5]}

Identifier	Value
CAS Number	115-84-4 ^[1]
EINECS Number	204-111-7 ^[1]
Molecular Formula	C ₉ H ₂₀ O ₂ ^[2]
Molecular Weight	160.25 g/mol ^[2]
IUPAC Name	2-butyl-2-ethylpropane-1,3-diol ^[2]
Synonyms	bep, 2-ethyl-2-butyl-1,3-propanediol ^{[1][6]}

Physical and Chemical Properties

2-Butyl-2-ethyl-1,3-propanediol is a white crystalline solid with a mild odor.[1][4] It has a relatively low solubility in water.[3] Key physical and chemical properties are summarized in the table below.

Property	Value
Appearance	White crystalline powder/solid[1][4][6]
Odor	Mild, Odorless[1][6]
Melting Point	41 - 44 °C[1]
Boiling Point	178 °C at 50-67 hPa[1]
Flash Point	136 - 137 °C (closed cup)[1][6]
Density	0.97 g/cm ³ at 20 °C[1]
Water Solubility	8.8 g/L at 20 °C[1]
Vapor Pressure	1.00e-04 mmHg[5]

Hazard Identification and Safety

This chemical is considered hazardous and requires careful handling. It is known to cause skin irritation and serious eye irritation.[6]

GHS Classification

The Globally Harmonized System (GHS) classification for **2-Butyl-2-ethyl-1,3-propanediol** indicates its potential for irritation.

Classification	Hazard Statement
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[6][7]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[2][5][6]
Specific target organ toxicity (single exposure) (Category 3)	May cause respiratory irritation[6]

Precautionary Measures

Safe handling practices are crucial to minimize exposure and risk.

Precautionary Code	Statement
P264	Wash skin thoroughly after handling.[3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
P337+P313	If eye irritation persists: Get medical advice/attention.[3]

Experimental Protocols

Acute Oral Toxicity Study

The acute oral toxicity was determined using a study based on Directive 67/548/EEC, Annex V, B.1.[1] In this protocol, the substance is administered orally to rats, and the dosage at which 50% of the test subjects expire (LD50) is determined. For **2-Butyl-2-ethyl-1,3-propanediol**, the LD50 was found to be 2,900 mg/kg for both male and female rats.[1]

Water Solubility Test

The water solubility was determined according to OECD Test Guideline 105.[1] This method, also known as the Flask Method, involves dissolving the substance in water at a specific temperature until saturation is reached. The concentration of the dissolved substance is then measured to determine its solubility.

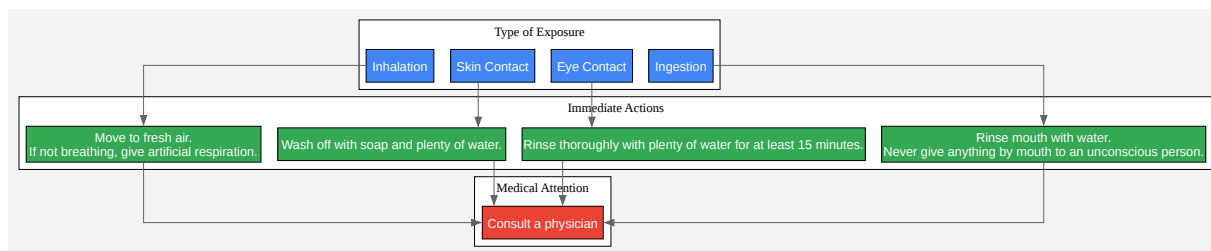
Toxicological Information

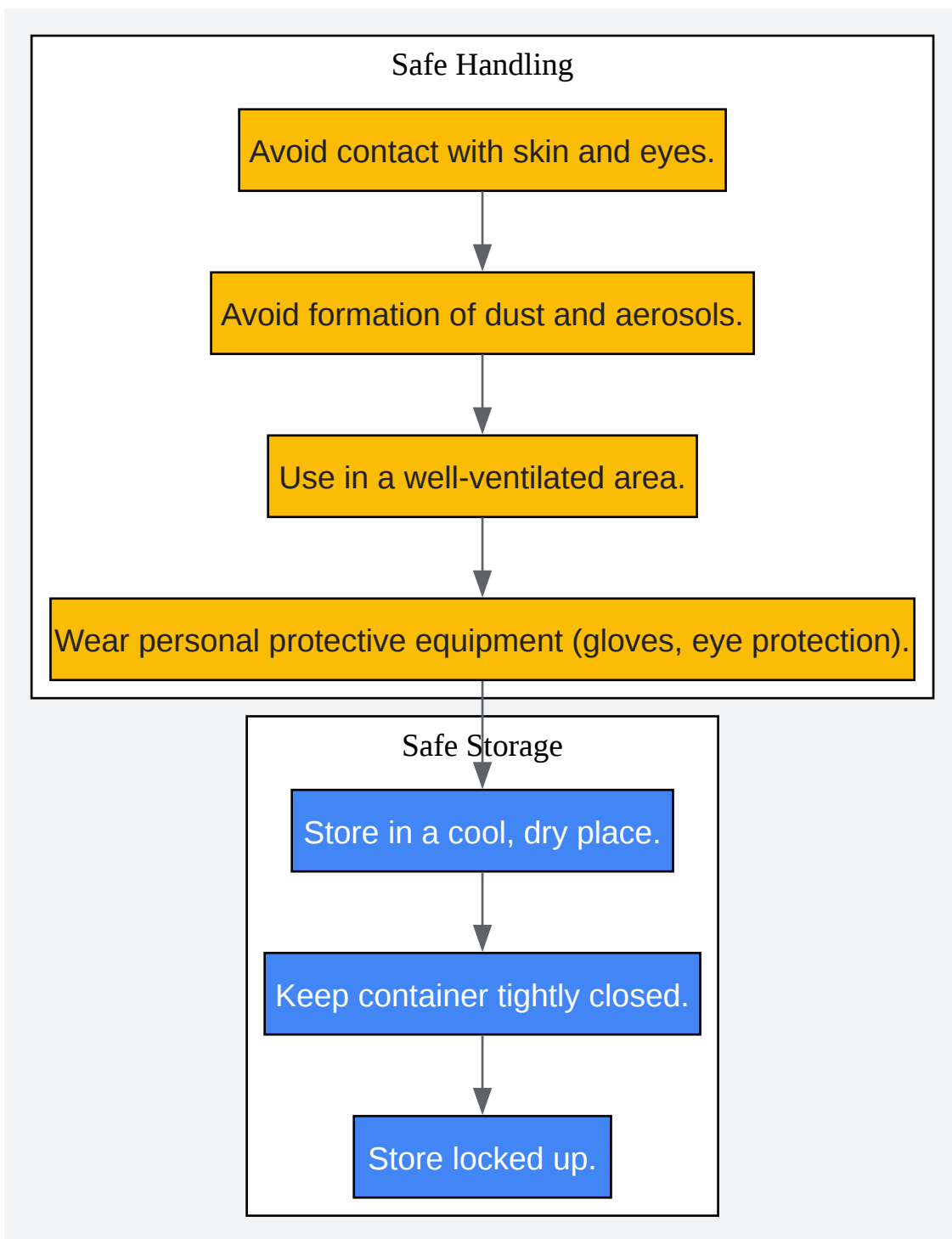
The toxicological profile indicates moderate toxicity upon acute exposure.

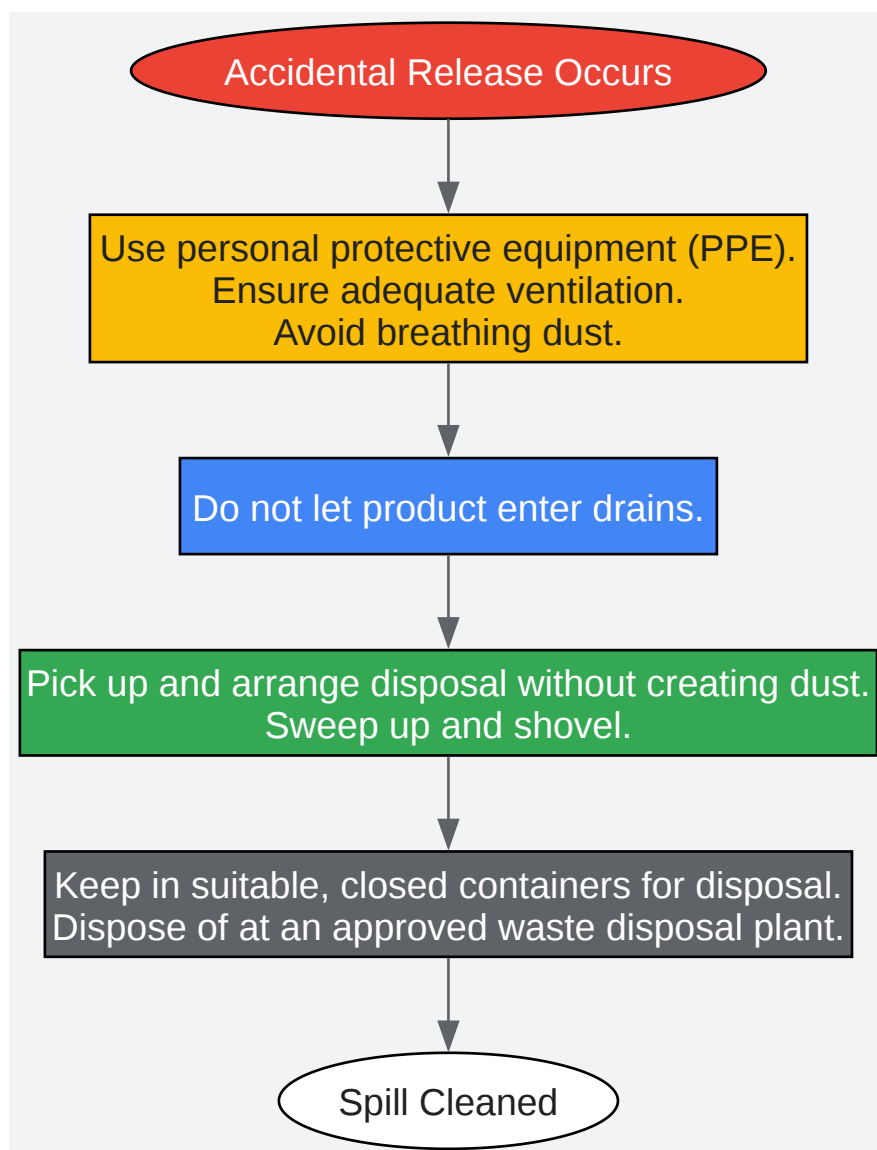
Toxicity Type	Species	Route	Value
Acute Oral LD50	Rat (male and female)	Oral	2,900 mg/kg[1]
Acute Dermal LD50	Rabbit	Skin	3,810 mg/kg[5][8]
Skin Corrosion/Irritation	Rabbit	Skin	Irritating to skin[3]
Serious Eye Damage/Irritation	Rabbit	Eyes	Irritating to eyes[3]
Carcinogenicity	IARC	-	Not classifiable as a human carcinogen (No ingredient >= 0.1% is identified as probable, possible or confirmed)[1][9]

Emergency and First Aid Procedures

Proper first aid is critical in case of accidental exposure.







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